

Toxicological Profile of Alanycarb on Non-Target Organisms: An In-Depth Technical Guide

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Abstract

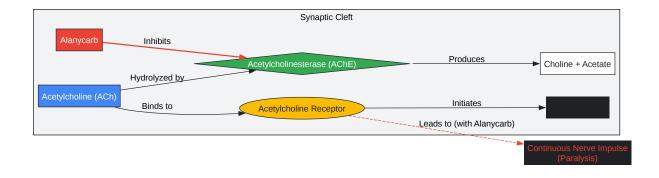
Alanycarb is a broad-spectrum oxime carbamate insecticide and nematicide.[1] As with other carbamates, its primary mode of action is the inhibition of acetylcholinesterase (AChE), an essential enzyme in the nervous system of insects and other animals.[1][2] This document provides a comprehensive overview of the toxicological effects of Alanycarb on various nontarget organisms, including mammals, birds, fish, aquatic invertebrates, honeybees, and earthworms. It summarizes available quantitative toxicity data, details standard experimental protocols for toxicological assessment, and visualizes key pathways and workflows. While Alanycarb is now considered an obsolete insecticide in some regions, understanding its toxicological profile remains crucial for environmental risk assessment and for providing a comparative baseline for the development of newer, more selective insecticides.[1]

Mode of Action: Acetylcholinesterase Inhibition

Alanycarb exerts its toxic effects by inhibiting the enzyme acetylcholinesterase (AChE). AChE is responsible for breaking down the neurotransmitter acetylcholine (ACh) in the synaptic cleft. By inhibiting AChE, **Alanycarb** causes an accumulation of ACh, leading to continuous stimulation of nerve fibers, resulting in paralysis and ultimately death.[2] This inhibition is reversible, as carbamates form an unstable complex with the enzyme, unlike the more persistent inhibition caused by organophosphates.



Signaling Pathway of Acetylcholinesterase Inhibition



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Mechanism of Acetylcholinesterase Inhibition by Alanycarb.

Toxicological Profile: Quantitative Data

The following tables summarize the available quantitative toxicological data for **Alanycarb** on various non-target organisms. It is important to note that specific data for **Alanycarb** is limited for some species, as it is an older and now less commonly used pesticide.

Table 1: Mammalian Toxicity of Alanycarb



Endpoint	Value	Species	Route	Source
Acute Oral LD50	330 mg/kg	Rat	Oral	
Acute Dermal LD50	>4,000 mg/kg	Rat	Dermal	
Acute Inhalation LC50	5.1 mg/L (4-hour)	Rat	Inhalation	
90-Day Oral NOAEL	15 mg/kg bw/day	Rat	Oral	
Two-Generation Reproduction NOAEL	65.41 mg/kg/day (males), 76.78 mg/kg/day (females)	Rat	Oral	_
Developmental Toxicity NOAEL	150 mg/kg/day	Rabbit	Oral	_

NOAEL: No Observed Adverse Effect Level

Table 2: Avian Toxicity of Alanycarb

Endpoint	Value	Species	Source
Acute Oral LD50	3553 mg/kg	Not Specified	

Note: Alanycarb is generally considered to be relatively non-toxic to birds.

Table 3: Aquatic Toxicity of Alanycarb

Endpoint	Value	Species	Source
96-hour LC50	Moderately Toxic	Fish (general)	
48-hour LC50	Moderately Toxic	Aquatic Invertebrates (general)	



LC50: Lethal Concentration 50%. Specific LC50 values for species like Rainbow Trout (Oncorhynchus mykiss) and Daphnia magna were not available in the searched literature for **Alanycarb**.

Table 4: Honeybee Toxicity of Alanycarb

Endpoint	Value	Route	Source
Acute LD50	Highly Toxic	Contact & Oral	

LD50: Lethal Dose 50%. Specific LD50 values for **Alanycarb** were not available in the searched literature.

Table 5: Soil Organism Toxicity of Alanycarb

Endpoint	Value	Species	Source
14-day LC50	Data not available for Alanycarb	Eisenia foetida (Earthworm)	

Note: Carbamate insecticides, in general, can be toxic to earthworms.

Experimental Protocols

The toxicological data presented are typically generated following standardized guidelines to ensure reproducibility and comparability. The Organisation for Economic Co-operation and Development (OECD) provides a set of internationally recognized guidelines for the testing of chemicals. Below are summaries of key experimental protocols relevant to the toxicological profile of **Alanycarb**.

Mammalian Acute Oral Toxicity (Based on OECD Guideline 401)

This test provides information on the health hazards likely to arise from a single oral exposure to a substance.

Test Animals: Typically, young adult rats are used.

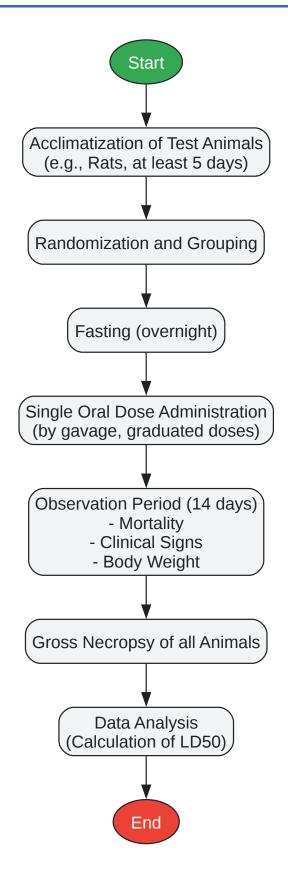






- Procedure: The test substance is administered in graduated doses to several groups of fasted animals, with one dose per group. The substance is usually administered by gavage.
- Observations: Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.
- Endpoint: The primary endpoint is the LD50 (median lethal dose), which is the statistically estimated dose that is expected to be lethal to 50% of the test animals. Gross necropsy is performed on all animals at the end of the study.





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Workflow for an Acute Oral Toxicity Study based on OECD 401.



Fish Acute Toxicity Test (Based on OECD Guideline 203)

This test determines the concentration of a substance that is lethal to 50% of a test fish population over a short exposure period.

- Test Species: Commonly used species include Rainbow trout (Oncorhynchus mykiss) and Zebrafish (Danio rerio).
- Procedure: Fish are exposed to the test substance in a series of concentrations for a 96-hour period. The test can be static (water is not changed), semi-static (water is renewed periodically), or flow-through (water is continuously replaced).
- Observations: Mortalities are recorded at 24, 48, 72, and 96 hours. Any abnormal behavior is also noted.
- Endpoint: The primary endpoint is the 96-hour LC50.

Honeybee Acute Toxicity Test (Based on OECD Guidelines 213 & 214)

These tests assess the acute oral and contact toxicity of a substance to adult honeybees.

- · Test Species: Apis mellifera.
- Procedure (Oral OECD 213): Bees are fed a sucrose solution containing the test substance at various concentrations.
- Procedure (Contact OECD 214): The test substance, dissolved in a suitable solvent, is applied directly to the dorsal thorax of the bees.
- Observations: Mortality is recorded at specified intervals, typically up to 96 hours.
- Endpoint: The LD50 (μg of active substance per bee) is determined for both oral and contact exposure.

Earthworm Acute Toxicity Test (Based on OECD Guideline 207)



This test evaluates the acute toxicity of a substance to earthworms.

- Test Species: Eisenia foetida.
- Procedure: Earthworms are exposed to the test substance mixed into an artificial soil substrate over a 14-day period.
- Observations: Mortality is assessed at day 7 and day 14. Sub-lethal effects, such as changes in body weight and behavior, are also recorded.
- Endpoint: The 14-day LC50 is determined.

Conclusion

Alanycarb demonstrates a toxicological profile characteristic of carbamate insecticides, with its primary mechanism of action being the inhibition of acetylcholinesterase. The available data indicate moderate acute toxicity to mammals and fish, low toxicity to birds, and high toxicity to honeybees. While specific quantitative data for Alanycarb is not always available for all nontarget species, the established OECD guidelines provide a robust framework for assessing its potential environmental risk. This in-depth guide serves as a valuable resource for researchers and professionals in understanding the toxicological implications of Alanycarb and for the comparative assessment of other insecticides. The provided data and protocols are essential for conducting comprehensive environmental risk assessments and for the development of safer and more target-specific pest control agents.

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